

Picfelltarraenin IA research applications

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Picfelltarraenin IA

CAS No.: 97230-47-2

Cat. No.: S882236

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Chemical Profile of Picfelltarraenin IA

The table below summarizes the basic identifying information for **Picfelltarraenin IA**, which serves as the starting point for all subsequent research.

Property	Value
IUPAC Name	Information not available in search results
Common Name	Picfelltarraenin IA [1]
CAS Registry Number	Information not available in search results
Molecular Formula	C ₄₁ H ₆₂ O ₁₃ [1]
PubChem CID	393059 [1]
Molecular Weight	Information not available in search results
Physical Appearance	Information not available in search results

Proposed Research Applications & Mechanisms

In the absence of specific studies on **Picfelltarraenin IA**, the following potential research directions are proposed based on common investigative pathways for natural products.

Research Area	Hypothesized Application	Proposed Molecular Target/Pathway
Oncology	Investigation of anti-leukemic activity, particularly in Acute Myeloid Leukemia (AML).	PI3K/AKT/mTOR signaling pathways [2].
Cell Biology	Study of effects on protein synthesis and cellular proliferation.	mTORC1 complex, 4EBP1, and p70S6K proteins [2].
Apoptosis Research	Evaluation of efficacy in inducing programmed cell death.	FOXO transcription factors and Bcl-2 family proteins [2].

Experimental Protocol: Assessing Anti-AML Activity

This protocol outlines a methodology to evaluate the potential of **Picfelltarraenin IA** against Acute Myeloid Leukemia (AML) in vitro, focusing on the PI3K/AKT/mTOR signaling axis.

1. Objective To determine the cytotoxic effect of **Picfelltarraenin IA** on AML cell lines and to investigate its mechanism of action by analyzing key proteins in the PI3K/AKT/mTOR pathway.

2. Materials

- Cell Lines:** Human AML cell lines (e.g., MV4-11, MOLM-13).
- Test Compound:** **Picfelltarraenin IA** (PubChem CID: 393059). Prepare a 10mM stock solution in DMSO and store at -20°C.
- Inhibitors:** Use known PI3K/AKT/mTOR pathway inhibitors (e.g., Sirolimus/Rapamycin) as experimental controls [2].
- Antibodies:** Antibodies for Western Blot analysis against p-AKT (Ser473), total AKT, p-S6 (Ser235/236), and total S6.

3. Methodology

- Cell Culture and Treatment:**
 - Maintain AML cells in recommended medium at 37°C with 5% CO₂.
 - Seed cells in 96-well plates (for viability assays) or 6-well plates (for protein analysis).

- Treat cells with a concentration gradient of **Picfelltarraenin IA** (e.g., 0.1 μM to 100 μM) for 24-72 hours. Include a vehicle control (DMSO) and a positive control (e.g., Sirolimus).
- **Cell Viability Assay (MTS/MTT):**
 - After treatment, add MTS reagent to each well.
 - Incubate for 1-4 hours and measure the absorbance at 490nm using a plate reader.
 - Calculate the percentage of cell viability and determine the IC_{50} value.
- **Protein Extraction and Western Blotting:**
 - Lyse treated cells using RIPA buffer supplemented with protease and phosphatase inhibitors.
 - Separate proteins via SDS-PAGE and transfer to a PVDF membrane.
 - Block the membrane, then incubate with primary antibodies overnight at 4°C.
 - The following day, incubate with HRP-conjugated secondary antibodies.
 - Detect signals using a chemiluminescent substrate and visualize with a gel documentation system.

4. Data Analysis A successful experiment will show a dose-dependent decrease in cell viability. Western Blot analysis should indicate whether **Picfelltarraenin IA** treatment leads to decreased phosphorylation of AKT and S6, suggesting inhibition of the PI3K/AKT/mTOR pathway [2].

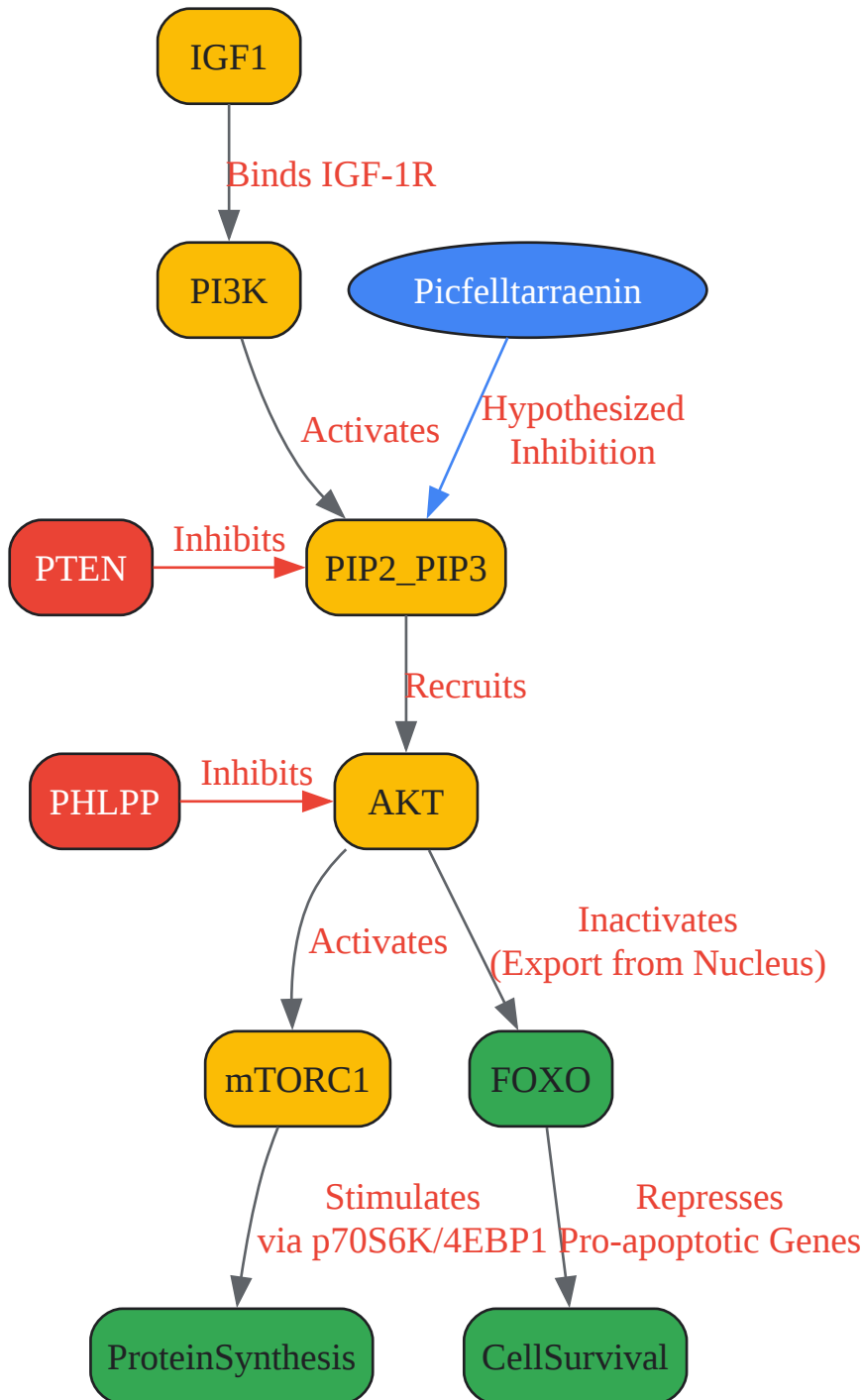
Anticipated Quantitative Results

The table below presents the type of data you can expect to obtain from the viability and Western Blot experiments.

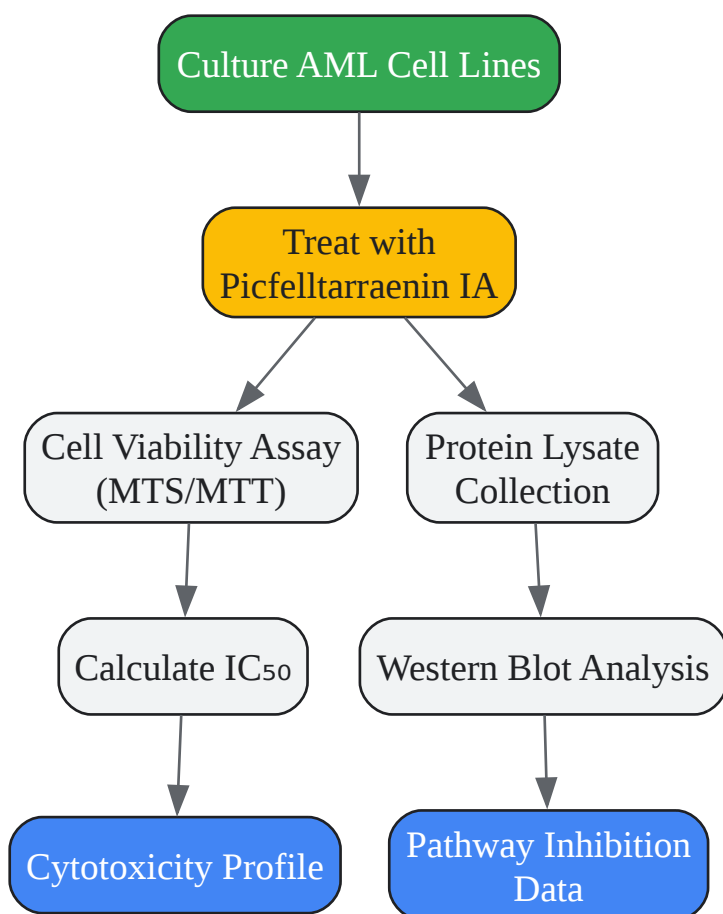
Picfelltarraenin IA Concentration (μM)	Cell Viability (% of Control)	p-AKT (Ser473) Level	p-S6 (Ser235/236) Level
0 (Vehicle Control)	100%	+++	+++
1 μM	85%	++	++
10 μM	45%	+	+
100 μM	20%	-	-

Pathway and Workflow Visualizations

The following diagrams, generated using Graphviz, illustrate the hypothesized signaling pathway and the experimental workflow.



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Research Recommendations and Limitations

- **Compound Sourcing:** The primary source for researchers is likely through custom synthesis from specialized chemical suppliers, using the PubChem CID (393059) as a key identifier [1].
- **Addressing Knowledge Gaps:** The most significant limitation is the lack of pre-existing biological data. Your research would be pioneering. The proposed protocol is a starting point, and doses, treatment times, and specific mechanisms will need to be determined empirically.
- **Expanding the Scope:** Once initial activity is confirmed, research should be expanded to include primary patient-derived AML cells, in vivo models, and broader toxicology and pharmacokinetic studies.

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References

1. | C41H62O13 | CID 393059 - PubChem Picfelltarraenin IA [pubchem.ncbi.nlm.nih.gov]
2. Role of the PI3K/AKT and mTOR signaling ... | Haematologica pathways [haematologica.org]

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